

Personal protective equipment for handling Neopentyl glycol dimethylsulfate

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Compound of Interest

Compound Name: Neopentyl glycol dimethylsulfate

Cat. No.: B1616078

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Essential Safety and Handling Guide for Neopentyl Glycol Dimethylsulfate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Neopentyl glycol dimethylsulfate** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

Chemical and Physical Properties

A summary of the key quantitative data for **Neopentyl glycol dimethylsulfate** is presented below for easy reference.

Property	Value	Reference
CAS Number	53555-42-1	
Molecular Formula	C ₇ H ₁₆ O ₆ S ₂	
Molecular Weight	260.33 g/mol	
Appearance	Solid	
Melting Point	69-74 °C	
Boiling Point	253-258 °C	

Hazard Identification and Personal Protective Equipment (PPE)

Neopentyl glycol dimethylsulfate is classified as a hazardous substance that causes serious eye damage.[1] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

PPE Category	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield. Must be compliant with EN 166 (EU) or NIOSH (US) standards.[1][2]	To prevent contact with eyes, which can cause serious damage.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after. [1][2]	To prevent skin contact.
Respiratory Protection	A NIOSH-approved N95 dust mask or higher should be used if ventilation is inadequate or if dust is generated.[3]	To prevent inhalation of dust particles.
Body Protection	A lab coat or chemical-resistant apron should be worn.[4]	To protect skin and clothing from splashes or spills.

Operational Plan: Step-by-Step Handling Procedure

The following protocol outlines the safe handling of **Neopentyl glycol dimethylsulfate** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[1][5]

- Keep the container tightly closed.[1]

2. Preparation for Use:

- Work in a designated area, preferably within a chemical fume hood, to ensure adequate ventilation.[1][2]
- Assemble all necessary equipment and PPE before handling the chemical.
- Ensure an eyewash station and safety shower are readily accessible.[6]

3. Weighing and Solution Preparation:

- To minimize dust formation, handle the solid chemical carefully.[1][2]
- If weighing out the solid, do so in a fume hood or a ventilated balance enclosure.
- When preparing solutions, slowly add the **Neopentyl glycol dimethylsulfate** to the solvent to avoid splashing.

4. Post-Handling:

- Thoroughly wash hands and any exposed skin with soap and water after handling.[1][2]
- Decontaminate all work surfaces and equipment.
- Properly remove and dispose of contaminated PPE.

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and rinse skin with plenty of water.[7]

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[2]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

Disposal Plan

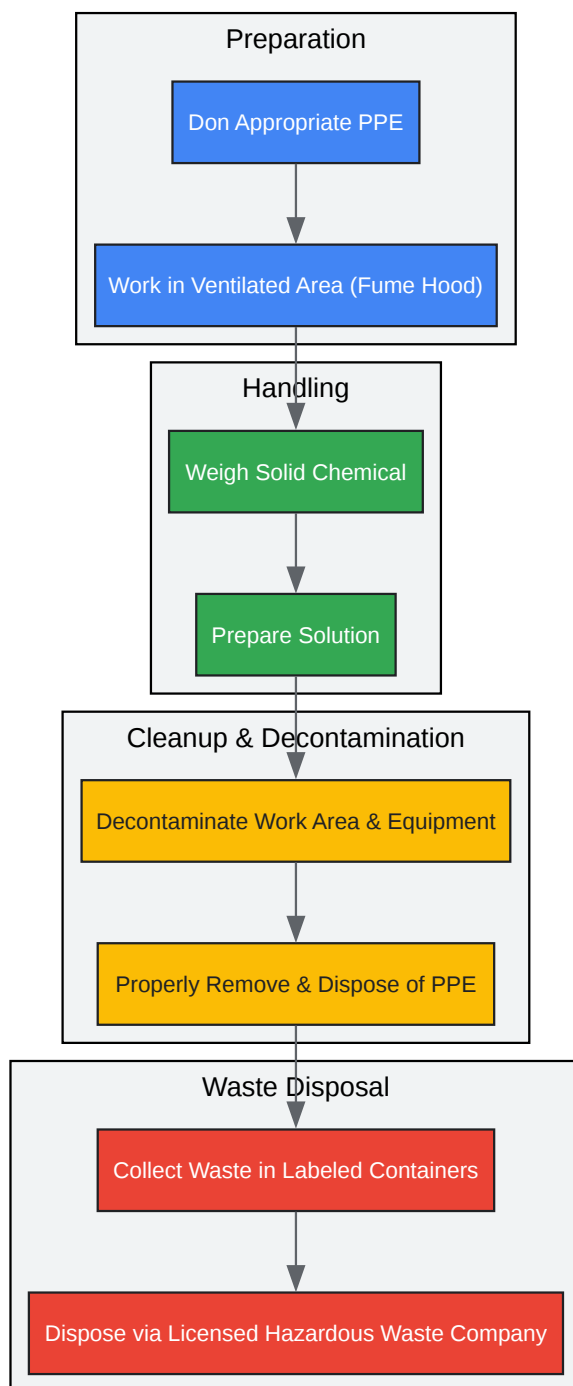
All waste containing **Neopentyl glycol dimethylsulfate** must be treated as hazardous waste.

- Solid Waste: Collect solid waste in a designated, labeled, and sealed container.[1][2]
- Liquid Waste: Collect liquid waste in a separate, labeled, and sealed container.
- Disposal Method: Dispose of waste through a licensed hazardous waste disposal company. One recommended method is to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[1][2] Do not dispose of it down the drain.[1][2]

Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Neopentyl glycol dimethylsulfate**.

Safe Handling and Disposal Workflow for Neopentyl Glycol Dimethylsulfate

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References

- 1. cdhfinechemical.com [cdhfinechemical.com]
- 2. chemicalbook.com [chemicalbook.com]
- 3. echemi.com [echemi.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. moellerchemie.com [moellerchemie.com]
- 6. fishersci.com [fishersci.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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